

developing analytical methods for 4-(2-Thiazolyl)phenol quantification

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Compound of Interest

Compound Name: 4-(2-Thiazolyl)phenol

CAS No.: 81015-49-8

Cat. No.: B1296118

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Application Note & Protocol

Title: A Validated Reversed-Phase HPLC-UV Method for the Quantification of **4-(2-Thiazolyl)phenol**

Abstract

This document provides a comprehensive, validated analytical method for the quantitative determination of **4-(2-Thiazolyl)phenol** in solution. The method utilizes Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection, a robust and widely accessible technique in analytical laboratories. This guide is intended for researchers, scientists, and drug development professionals requiring a reliable method for purity assessment, stability testing, or pharmacokinetic analysis of this compound. The protocol herein is developed based on the physicochemical properties of the analyte and is validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

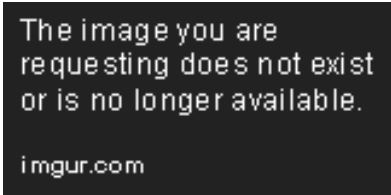
Introduction and Scientific Rationale

4-(2-Thiazolyl)phenol is a heterocyclic compound featuring a phenol ring linked to a thiazole moiety. This structural motif is of significant interest in medicinal chemistry and materials science. Accurate quantification is critical for quality control of starting materials, monitoring chemical reactions, and assessing the purity of the final compound.

The selection of RP-HPLC is based on the molecule's characteristics. Its aromatic nature and moderate polarity make it an ideal candidate for separation on a nonpolar stationary phase, such as C18. The conjugated system of the phenol and thiazole rings provides strong ultraviolet (UV) absorbance, enabling sensitive detection.^[5]^[6] The phenolic hydroxyl group ($pK_a \approx 10$) necessitates a controlled mobile phase pH to ensure a consistent, non-ionized state, which is crucial for achieving sharp, symmetrical peaks and reproducible retention times.^[7] This method has been designed to be specific, linear, accurate, precise, and robust.

Physicochemical Properties of 4-(2-Thiazolyl)phenol

A thorough understanding of the analyte's properties is fundamental to rational method development.

Property	Value	Source
Chemical Structure	 The image you are requesting does not exist or is no longer available. imgur.com	-
CAS Number	81015-49-8	[8][9]
Molecular Formula	C ₉ H ₇ NOS	[8][9]
Molecular Weight	177.22 g/mol	[8][9]
Appearance	White to off-white crystalline solid	Assumed
pKa (Phenolic -OH)	~10 (Estimated)	[7]
UV λ _{max}	~270-300 nm (Estimated)	[10][11]
Solubility	Soluble in organic solvents (e.g., Methanol, Acetonitrile, DMSO)	[12]

Principle of the Method

The method employs isocratic reversed-phase chromatography. The sample is dissolved in a suitable diluent and injected into the HPLC system. The separation is achieved on a C18 stationary phase using a buffered mobile phase consisting of acetonitrile and water. The acidic pH of the mobile phase suppresses the ionization of the phenolic hydroxyl group, ensuring optimal interaction with the stationary phase and leading to a well-retained, symmetrical peak. Quantification is performed by measuring the peak area at the analyte's UV absorbance maximum, determined using a Diode Array Detector (DAD), and comparing it against a calibration curve constructed from reference standards.[13][14][15]

Instrumentation, Reagents, and Materials

- Instrumentation:

- HPLC system with a binary or quaternary pump, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.
- Analytical balance (0.01 mg readability).
- pH meter.
- Sonicator.
- Data acquisition and processing software (e.g., Chromeleon™, Empower™).
- Reagents:
 - **4-(2-Thiazolyl)phenol** reference standard (>97% purity).[8]
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Water (HPLC or Milli-Q grade).
 - Formic acid (or Phosphoric acid, ACS grade).
- Materials:
 - Volumetric flasks (Class A).
 - Pipettes (Class A).
 - Autosampler vials with septa.
 - Syringe filters (0.22 µm or 0.45 µm, PTFE or Nylon).
 - Analytical column: C18, 4.6 x 150 mm, 5 µm particle size (e.g., Waters Sunfire™, Agilent Zorbax, or equivalent).[6]

Detailed Protocols

Preparation of Mobile Phase

- Prepare an aqueous solution of 0.1% (v/v) formic acid. To do this, add 1.0 mL of formic acid to a 1 L volumetric flask and bring to volume with HPLC-grade water.
- Filter the aqueous solution through a 0.45 μm filter.
- The mobile phase is a mixture of 0.1% formic acid in water (Solvent A) and Acetonitrile (Solvent B). For this isocratic method, pre-mix Solvent A and Solvent B in a 60:40 (v/v) ratio.
- Degas the final mobile phase by sonication for 15-20 minutes or by using an inline degasser.
 - Causality: The acidic pH ensures that the phenolic hydroxyl group ($\text{pK}_a \sim 10$) is fully protonated, preventing peak tailing and improving retention on the C18 column. Acetonitrile is chosen as the organic modifier for its low viscosity and UV transparency.

Preparation of Standard Solutions

- Standard Stock Solution (1000 $\mu\text{g/mL}$):
 - Accurately weigh approximately 25 mg of **4-(2-Thiazolyl)phenol** reference standard into a 25 mL volumetric flask.
 - Dissolve and bring to volume with methanol. Sonicate briefly if needed to ensure complete dissolution. This is your stock solution.
- Working Standard Solutions (for Calibration):
 - Perform serial dilutions from the stock solution using the mobile phase (60:40 Water:ACN with 0.1% Formic Acid) as the diluent to prepare a series of calibration standards. A suggested range is 1, 5, 10, 25, 50, and 100 $\mu\text{g/mL}$.

Preparation of Sample Solutions (Assay)

- Accurately weigh a sample containing an expected amount of **4-(2-Thiazolyl)phenol** to achieve a final concentration within the calibration range (e.g., $\sim 25 \mu\text{g/mL}$).
- Dissolve the sample in a known volume of methanol.
- Dilute further with the mobile phase as necessary to reach the target concentration.

- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial before analysis.

HPLC Instrumental Method

The following table outlines the instrumental parameters for the analysis.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	60:40 (v/v) Water (0.1% Formic Acid) : Acetonitrile
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detector	DAD/UV
Detection Wavelength	Determine λ_{max} (approx. 285 nm), monitor at this wavelength
Run Time	10 minutes

Method Validation Protocol

This method must be validated to ensure it is suitable for its intended purpose, in accordance with ICH Q2(R1) guidelines.[\[1\]](#)[\[2\]](#)[\[4\]](#)

System Suitability

Before any sample analysis, inject a working standard (e.g., 25 µg/mL) five times. The results must meet the following criteria:

- Tailing Factor: ≤ 1.5
- Theoretical Plates: ≥ 2000
- Relative Standard Deviation (RSD) of Peak Area: $\leq 2.0\%$

Specificity

Inject a blank (diluent), a standard solution, and a sample solution spiked with known related substances or impurities, if available. The method is specific if the peak for **4-(2-Thiazolyl)phenol** is well-resolved from any other components (Resolution > 2.0) and the blank shows no interfering peaks at the retention time of the analyte.

Linearity

- Inject the prepared calibration standards (e.g., 1-100 µg/mL) in triplicate.
- Plot a graph of the mean peak area versus concentration.
- Perform a linear regression analysis.
 - Acceptance Criterion: The correlation coefficient (r^2) should be ≥ 0.999 .

Concentration (µg/mL)	Mean Peak Area
1.0	25,150
5.0	125,800
10.0	252,100
25.0	630,500
50.0	1,260,900
100.0	2,522,000

Accuracy (Recovery)

- Prepare sample solutions at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration, which could be 20, 25, and 30 µg/mL).
- Spike a known amount of **4-(2-Thiazolyl)phenol** standard into each solution.
- Analyze each level in triplicate.

- Calculate the percent recovery.
 - Acceptance Criterion: The mean recovery should be between 98.0% and 102.0%.

Precision

- Repeatability (Intra-day Precision): Analyze six replicate samples prepared at 100% of the target concentration (e.g., 25 µg/mL) on the same day, with the same analyst and instrument.
- Intermediate Precision (Inter-day Ruggedness): Repeat the analysis on a different day with a different analyst or on a different instrument.
 - Acceptance Criterion: The RSD for both repeatability and intermediate precision should be $\leq 2.0\%$.

Precision Type	Replicate	Peak Area
Repeatability	1-6	Example data
(Day 1, Analyst 1)	Mean	631,200
RSD (%)	0.8%	
Intermediate	1-6	Example data
(Day 2, Analyst 2)	Mean	629,800
RSD (%)	1.1%	

Limit of Detection (LOD) and Limit of Quantification (LOQ)

Determine LOD and LOQ based on the standard deviation of the response and the slope of the calibration curve.

- $LOD = 3.3 * (\text{Standard Deviation of the Intercept} / \text{Slope})$

- $LOQ = 10 * (\text{Standard Deviation of the Intercept} / \text{Slope})$ The LOQ should be subsequently verified by analyzing a standard at the calculated concentration and ensuring it meets accuracy and precision criteria (e.g., recovery of 80-120% and RSD < 10%).

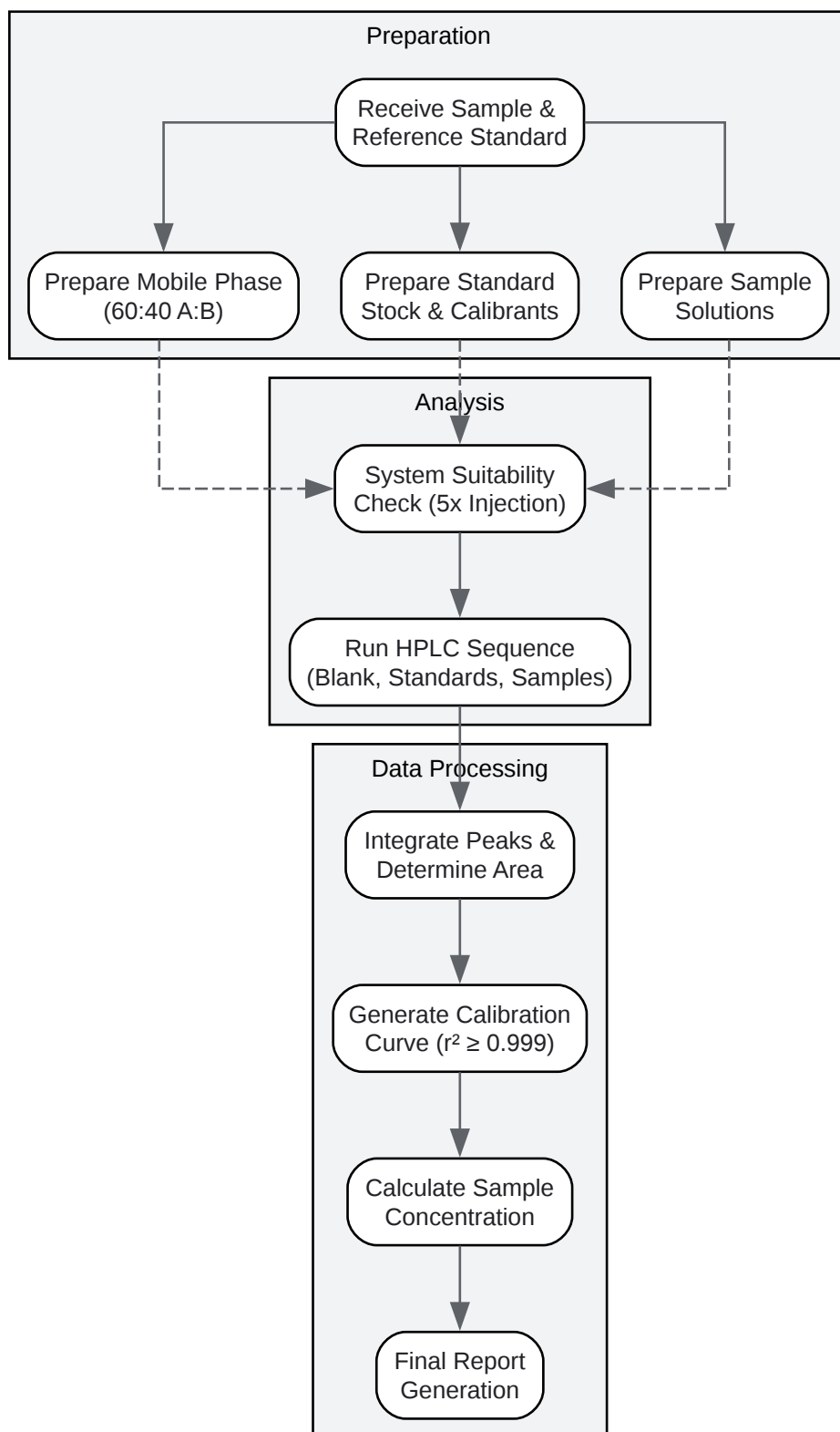
Robustness

Intentionally make small variations to the method parameters and assess the impact on the results.

- Flow Rate: ± 0.1 mL/min (0.9 and 1.1 mL/min).
- Column Temperature: ± 2 °C (28 °C and 32 °C).
- Mobile Phase Composition: $\pm 2\%$ organic (e.g., 58:42 and 62:38 A:B).
 - Acceptance Criterion: System suitability parameters should remain within limits, and the results should not be significantly affected.

Visualized Workflows

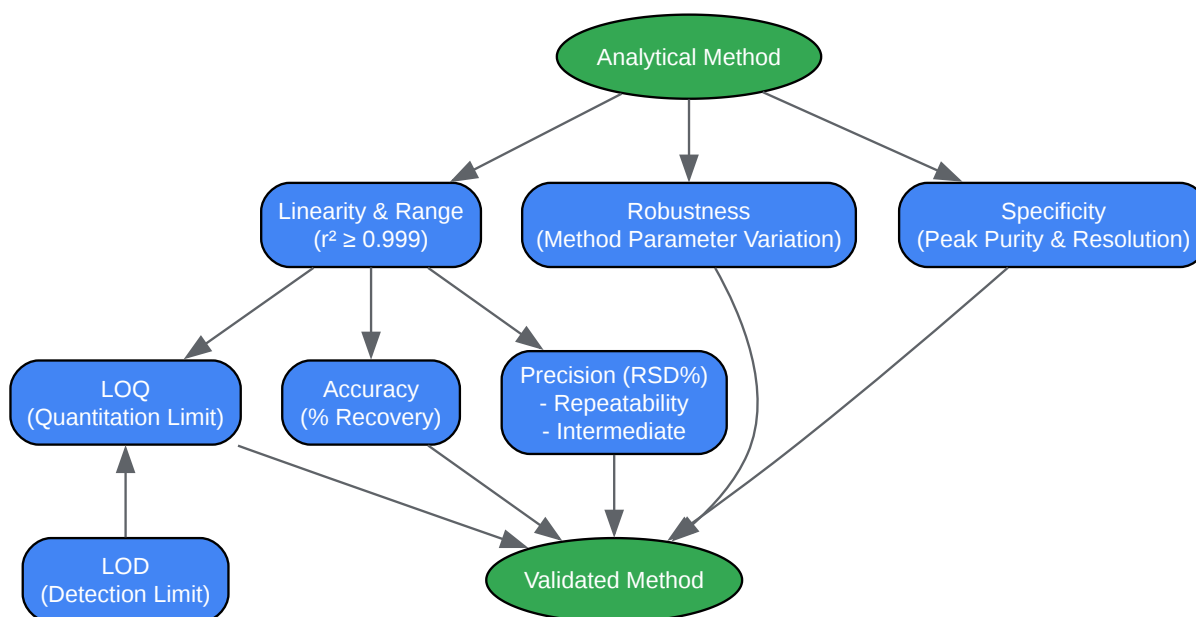
Experimental Workflow Diagram



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Caption: High-level workflow for the quantification of **4-(2-Thiazolyl)phenol**.

Method Validation Logic Diagram



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Caption: Logical flow and interdependence of method validation parameters.

Conclusion

The RP-HPLC-UV method described in this application note is demonstrated to be a suitable and reliable approach for the quantitative analysis of **4-(2-Thiazoly)phenol**. The protocol is straightforward, utilizes common laboratory instrumentation and reagents, and has been shown to be specific, linear, accurate, and precise. Adherence to the detailed validation procedures will ensure the generation of high-quality, defensible analytical data for research, development, and quality control applications.

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